

Application Note: Preparation of Moxalactam Solutions for In Vitro Assays

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Compound of Interest

Compound Name: Moxalactam

CAS No.: 79120-38-0

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Introduction

Moxalactam, also known as Latamoxef, is a synthetic oxa- β -lactam antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria, including many anaerobic species.[1][2] Structurally similar to cephalosporins, it features an oxygen atom replacing the sulfur in the dihydrothiazolidine ring, which enhances its antibacterial potency.[3] **Moxalactam** functions by inhibiting the synthesis of the bacterial cell wall, a mechanism common to β -lactam antibiotics.[4][5] Its notable stability against hydrolysis by various β -lactamases makes it an effective agent against many resistant bacterial strains.[2][6]

This document provides detailed protocols for the preparation, storage, and handling of **Moxalactam** solutions for use in various in vitro assays, such as Minimum Inhibitory Concentration (MIC) testing.

Properties of Moxalactam Sodium Salt

Moxalactam is typically supplied as a crystalline solid disodium salt.[7] Key properties are summarized below.

Property	Description	Reference(s)
Synonyms	Latamoxef, LY 127935, Antibiotic 6059S	[7][8]
CAS Number	64953-12-4	[7][9]
Molecular Formula	C ₂₀ H ₁₈ N ₆ O ₉ SN _{a2}	[7][9]
Formula Weight	564.4 g/mol	[7][9]
Physical Appearance	Crystalline solid	[7]
Purity	≥85% (mixture of R and S isomers)	[7][8]

Solubility and Stability

Proper dissolution and storage are critical for maintaining the bioactivity of **Moxalactam**.

Table 2.1: Solubility Data

Solvent	Maximum Concentration	Notes	Reference(s)
Water	~50 - 83.3 mg/mL	Yields a clear to slightly hazy, colorless to faint yellow solution.	[7][9][10]
DMSO	~5 - 55.8 mg/mL	For higher concentrations, ultrasonic bathing may be needed.	[4][7][10]

Table 2.2: Storage and Stability

Form	Solvent	Storage Temp.	Duration	Notes	Reference(s)
Powder	N/A	-20°C	≥ 3-4 years	Store in a desiccator.	[7] [10]
Powder	N/A	4°C	2 years	For shorter-term storage.	[10]
Stock Solution	DMSO or Water	-80°C	3-6 months	Aliquot to avoid freeze-thaw cycles. Store under nitrogen if possible.	[1] [10]
Stock Solution	DMSO or Water	-20°C	1 month	Aliquot to avoid freeze-thaw cycles.	[1] [6]
Aqueous Solution	Water / Buffer	2-8°C	≤ 1 day	Aqueous solutions are not recommended for long-term storage.	[7]

Protocols

Safety Precaution: **Moxalactam** should be considered a hazardous substance. Always consult the Safety Data Sheet (SDS) before use and handle it with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.[\[7\]](#)

Protocol 3.1: Preparation of a 10 mg/mL Stock Solution

This protocol describes the preparation of a concentrated stock solution, which can be diluted for various assays.

Materials:

- **Moxalactam** sodium salt powder
- Sterile, nuclease-free water or DMSO
- Sterile conical tube (e.g., 15 mL)
- Sterile, single-use microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Allow the **Moxalactam** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Aseptically weigh 10 mg of **Moxalactam** powder and transfer it to the sterile conical tube.
- Add 1 mL of sterile water or DMSO to the tube.
- Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear.^[9]
- Best Practice: To enhance stability, especially for long-term storage, purge the headspace of the tube with an inert gas like nitrogen or argon before capping.^[7]
- Aliquot the stock solution into sterile, single-use microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots as recommended in Table 2.2 (e.g., -80°C for up to 6 months).^[1]

Protocol 3.2: Preparation of Working Solutions for MIC Assay (Broth Microdilution)

This protocol details the preparation of serial dilutions for determining the Minimum Inhibitory Concentration (MIC) in a 96-well plate format.

Materials:

- Prepared **Moxalactam** stock solution (e.g., 10 mg/mL)
- Sterile Mueller-Hinton Broth (MHB) or other appropriate bacterial growth medium
- Sterile 96-well microtiter plates (round-bottom recommended)[[11](#)]
- Multichannel pipette
- Standardized bacterial inoculum ($\sim 5 \times 10^5$ CFU/mL)[[12](#)]

Procedure:

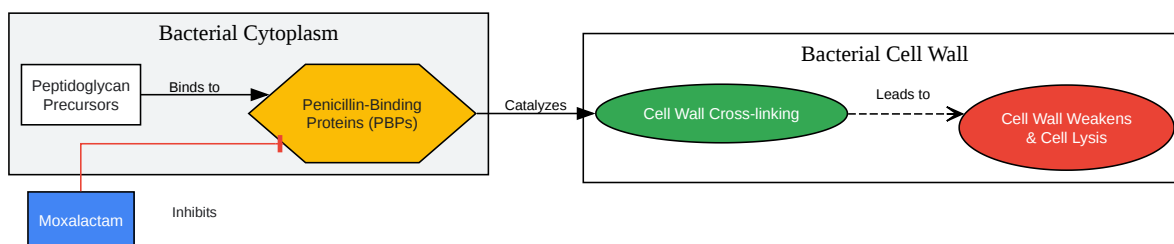
- Prepare Initial Dilution: First, dilute the high-concentration stock solution to create a 2x working stock of the highest concentration to be tested. For example, to test a final concentration range up to 128 $\mu\text{g/mL}$, prepare a 256 $\mu\text{g/mL}$ working stock in MHB.[[11](#)]
- Plate Setup: Add 100 μL of sterile MHB to wells in columns 2 through 12 of the 96-well plate.
- Serial Dilution: a. Add 200 μL of the 256 $\mu\text{g/mL}$ working stock to the wells in column 1. b. Using a multichannel pipette, transfer 100 μL from column 1 to column 2. c. Mix the contents of column 2 by pipetting up and down several times. d. Continue this 2-fold serial dilution across the plate to column 10. e. Discard 100 μL from column 10.[[11](#)] f. Column 11 will serve as the positive growth control (no antibiotic), and column 12 as the negative control/sterility blank (MHB only).[[11](#)]
- Inoculation: After serial dilution, the wells in columns 1-10 will contain 100 μL of **Moxalactam** at concentrations from 256 $\mu\text{g/mL}$ down to 0.5 $\mu\text{g/mL}$.
- Final Inoculation Step: This step is often performed separately after the drug plate is prepared. Add 100 μL of the standardized bacterial inoculum to each well from column 1 to 11. This halves the antibiotic concentration, achieving the final desired test range (128 $\mu\text{g/mL}$ to 0.25 $\mu\text{g/mL}$) and brings the total volume to 200 μL .

- Incubation: Cover the plate and incubate at 37°C for 16-24 hours.[12]
- Analysis: The MIC is determined as the lowest concentration of **Moxalactam** that inhibits visible bacterial growth.

Diagrams and Workflows

Mechanism of Action

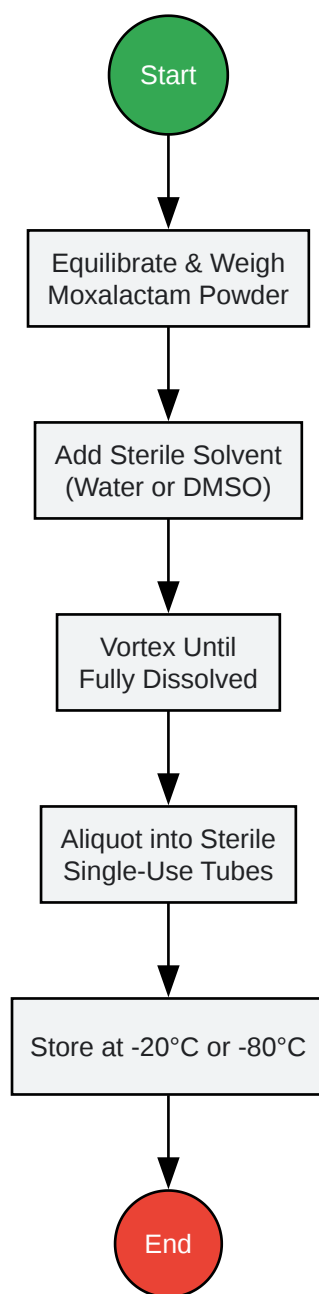
Moxalactam, like other β -lactam antibiotics, inhibits bacterial growth by interfering with the final step of peptidoglycan synthesis in the cell wall. It binds to and inactivates Penicillin-Binding Proteins (PBPs), which are transpeptidases essential for cross-linking the peptidoglycan chains, leading to cell lysis and death.[5][13][14]



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Caption: Mechanism of action of **Moxalactam** via inhibition of Penicillin-Binding Proteins (PBPs).

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing **Moxalactam** stock solutions.

Application Data: In Vitro Activity

The following table summarizes the reported Minimum Inhibitory Concentrations (MIC) required to inhibit 90% of isolates (MIC₉₀) for various bacterial species. This data is useful for determining the appropriate concentration range for in vitro assays.

Organism	MIC ₉₀ (µg/mL)	Reference(s)
Escherichia coli	< 1.0	[1][15]
Klebsiella pneumoniae	< 1.0	[1][15]
Proteus mirabilis	< 1.0	[1]
Haemophilus influenzae	< 1.0	[1][6]
Bacteroides fragilis	0.5 - 8.0	[16]
Pseudomonas aeruginosa	Moderate activity	[2]
Enterococci	Ineffective	[8]
Methicillin-resistant S. aureus (MRSA)	Ineffective	[4][8]

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